

# 1-Ethoxyhexane safety data sheet research

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## Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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## Chemical Identification and Properties

The table below summarizes the identified properties of **1-Ethoxyhexane** (CAS 5756-43-4).

Property	Value / Description
Chemical Name	1-Ethoxyhexane [1]
Synonyms	Hexane, 1-ethoxy- [1]
CAS Number	5756-43-4 [1]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O [1]
Molecular Weight	130.23 g/mol [1]
Physical State	No data available [1]
Boiling Point	135.5 °C (at 760 mmHg) [2]
Flash Point	31.2 °C [2]
Density	0.78 g/cm <sup>3</sup> [2]
Vapor Pressure	9.52 mmHg at 25°C [2]

Property	Value / Description
Refractive Index	1.404 [2]

## Hazards and Health Effects

The safety data sheet for **1-Ethoxyhexane** has numerous data gaps, with no specific hazard classification, signal word, or pictogram available [1]. The following first aid measures and potential hazards are recommended based on general handling procedures.

Exposure Route	First Aid Measures
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled [1].
Skin Contact	Remove contaminated clothing immediately. Wash skin with soap and plenty of water. Consult a doctor [1].
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Consult a doctor [1].
Ingestion	Rinse mouth with water. <b>Do not induce vomiting.</b> Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately [1].

- **Irritation Potential:** While data is unavailable for **1-Ethoxyhexane**, research on similar **ethoxylated surfactants** (C12E5) shows that oxidation can significantly increase skin irritation potential, especially after repeated exposures [3]. This suggests that the irritant properties of **1-Ethoxyhexane** could change over time if not stored properly.
- **Toxicological Data:** Acute toxicity data (oral, inhalation, dermal) for **1-Ethoxyhexane** is **not available** [1]. There is also no data on carcinogenicity, mutagenicity, reproductive toxicity, or specific target organ toxicity [1].

## Firefighting and Explosion Hazards

Parameter	Information
Suitable Extinguishing Media	Dry chemical, carbon dioxide, or alcohol-resistant foam [1].
Specific Hazards	No data available for the substance itself [1].
Flash Point	31.2 °C [2]
Flammability Limits	<b>No data available.</b> For reference, <b>n-Hexane</b> has an LFL of 1.1% and a UFL of 7.5% [4].

## Handling, Storage, and Exposure Controls

### Experimental Handling Protocols

- **Ventilation:** Handle only in a well-ventilated place [1].
- **Personal Protection:**
  - **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields [1].
  - **Skin Protection:** Wear fire-resistant, impervious clothing and chemical-impermeable gloves [1].
  - **Respiratory Protection:** If exposure limits are exceeded or irritation occurs, use a full-face respirator [1].
- **Ignition Control:** Use non-sparking tools and prevent fire caused by electrostatic discharge [1].

### Storage Conditions

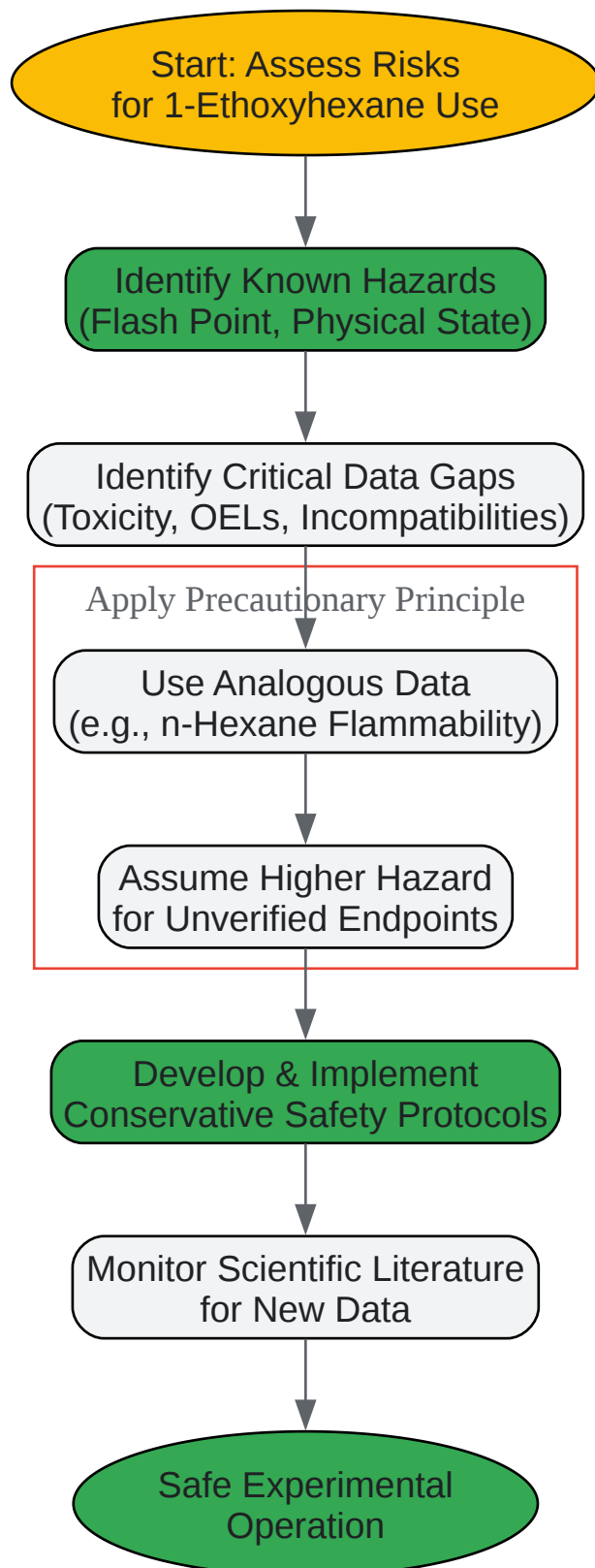
- Store in a tightly closed container in a dry, cool, and well-ventilated place [1].
- Store away from foodstuff containers or incompatible materials (though specific incompatibilities are not listed) [1].

### Exposure Monitoring

- No Occupational Exposure Limit (OEL) values are available for **1-Ethoxyhexane** [1].
- **Regulatory Context:** OSHA Permissible Exposure Limits (PELs) are often outdated. It is recommended to consult other limits like NIOSH RELs or ACGIH TLVs, though none exist for this specific compound [5].

## Risk Assessment Workflow

The significant data gaps for **1-Ethoxyhexane** mean a cautious, evidence-based risk assessment strategy is essential for safe laboratory work. The following diagram outlines the key decision points in this process.



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## Regulatory and Disposal Information

- **Regulatory Status:** Based on the available data, **1-Ethoxyhexane** does **not** appear on the ECHA Candidate List of substances of very high concern [6] nor in the list of substances restricted under REACH [7]. It is also not listed in several other international inventories [1].
- **Disposal Considerations:**
  - **Product:** The material should be disposed of at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, food, or feed [1].
  - **Contaminated Packaging:** Containers can be triple-rinsed and recycled, or punctured and disposed of in a sanitary landfill [1].

## Key Research and Data Limitations for Professionals

The most critical finding is the **absence of key toxicological and eco-toxicological data** in the safety data sheet [1]. This requires a highly precautionary approach.

- **Addressing Data Gaps:** In the absence of substance-specific data, one strategy is to use read-across from structurally similar chemicals, such as **n-Hexane** for flammability characteristics [4]. Furthermore, research on oxidized ethoxylated surfactants indicates that the irritant potential of this class of compounds can increase upon storage, a factor that should be considered for quality control and handling [3].
- **Implications of In Vivo Variability:** When referencing animal data for other chemicals, be aware of inherent variability. One analysis of rat acute oral LD50 values found that replicate studies only result in the same hazard categorization about 60% of the time, with an associated margin of uncertainty [8]. This underscores the challenge of relying on single-point estimates for safety decisions.

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To cite this document: Smolecule. [1-Ethoxyhexane safety data sheet research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574568#1-ethoxyhexane-safety-data-sheet-research>]

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